

Efficacy Comparison: 2-Undecanone vs. DEET

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Undecanone

CAS No.: 112-12-9

Cat. No.: S560417

Get Quote

Target Arthropod

Key Findings

Experimental Context & Notes

| **Ticks (*Amblyomma americanum*, *Ixodes scapularis*)** | **Undiluted & 50% BioUD:** More repellent than undiluted DEET (98.11%) [1]. **7.75% BioUD:** Greater repellency than 98.11% DEET in lab choice tests [1]. | **Laboratory bioassay (choice test)** [1]. BioUD with 7.75% **2-Undecanone** was at least 2-4 times more active than DEET against these tick species. || **Ticks (*Dermacentor variabilis*)** | **Undiluted & 50% BioUD:** More repellent than undiluted DEET [1]. **Equivalent Repellency:** A 39.5% concentration of BioUD was required to match 98.11% DEET [1]. | **Laboratory bioassay (choice test)** [1]. Shows species-specific variation in efficacy. || **Ticks (*Amblyomma americanum*)** | **Field Repellency:** BioUD (7.75%) and DEET (98.1%) showed similar high repellency (>95%) in field assays. Both were more effective than 0.5% permethrin [2]. | **Novel field bioassay** against natural populations of nymphal ticks [2]. Confirms lab findings in a field setting. || **Mosquitoes (*Anopheles* spp.)** | **Vapor Repellency:** **2-Undecanone** was generally less effective than DEET and the experimental compound 2 in vapor phase assays [3]. | **Spatial/vapor repellency bioassay** without human odor cues [3]. Tests repellency via air, not direct skin application. |

Detailed Experimental Protocols

The comparative data primarily comes from two types of standardized bioassays.

Tick Repellency Laboratory Bioassay (Choice Test)

This methodology was used to generate the data in [1].

- **Objective:** To evaluate the repellency of treated versus untreated surfaces in a controlled lab setting.
- **Procedure:**
 - **Surface Treatment:** Filter paper surfaces are treated with a known concentration of the repellent (e.g., 7.75% BioUD or 98.11% DEET) or a control solvent.
 - **Tick Introduction:** Ticks are introduced into a apparatus where they can choose to move across either the treated or control surface.
 - **Data Collection:** The number of ticks avoiding the treated surface is recorded over a set period. Repellency is calculated as the percentage of ticks repelled.
- **Analysis:** Results from head-to-head assays (treated vs. DEET-treated surfaces) and dose-response curves are used to determine relative efficacy and calculate equivalent concentrations.

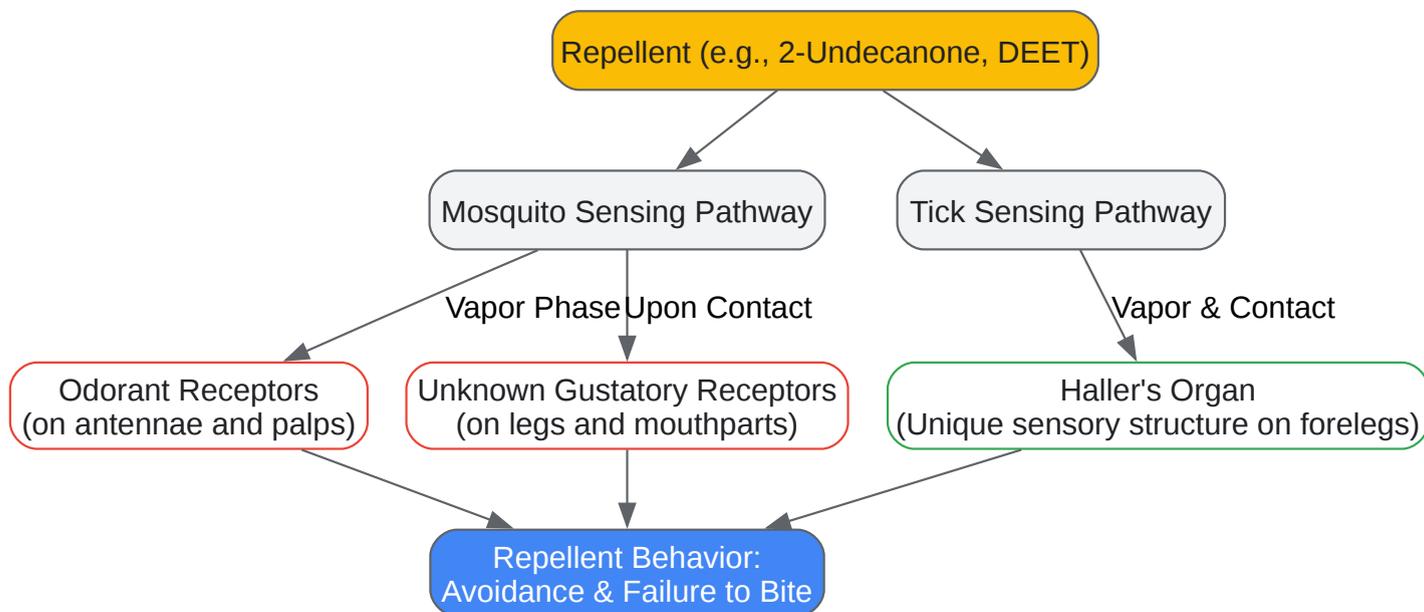
Field Repellency Bioassay for Ticks

This methodology was used in the field study [2].

- **Objective:** To compare the repellency of various products against natural tick populations in their habitat.
- **Procedure:**
 - **Treatment:** The researcher's lower body and footwear are treated with a measured amount of the test repellent.
 - **Field Walking:** The researcher walks through tick-infested areas in a standardized pattern for a set duration (e.g., 3 minutes).
 - **Tick Collection:** After each walk, ticks found on the clothing are collected and counted.
 - **Control & Replication:** Tests are replicated multiple times, and a no-repellent control is used to establish baseline tick attachment rates.
- **Analysis:** Repellency is calculated based on the reduction in the number of attached ticks compared to the control.

Mechanisms of Action

The precise mechanism of **2-Undecanone** is not fully elucidated, but research indicates it involves olfactory sensing. The diagram below illustrates the current understanding of repellent sensing in mosquitoes and ticks.



[Click to download full resolution via product page](#)

The experimental data suggests that **2-Undecanone** is a compelling repellent, particularly for ticks. Here are the key conclusions for researchers:

- **Promising Tick Repellent:** Laboratory and initial field data indicate that **2-Undecanone** can be significantly more effective than high-concentration DEET against several medically important tick species [1] [2].
- **Species-Specific Efficacy:** The performance varies by target organism. Its advantage is most pronounced against ticks, while its efficacy against mosquitoes, especially in spatial/vapor assays, may be lower than DEET [3].
- **Mechanistic Gaps:** While both repellents are sensed olfactorily, the exact molecular targets and neural pathways activated by **2-Undecanone** require further investigation, especially in ticks where the function of the Haller's organ is not fully understood [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Efficacy of the new repellent BioUD against three species ... [pubmed.ncbi.nlm.nih.gov]
2. [PDF] Novel field assays and the comparative ... | Semantic Scholar [semanticscholar.org]
3. Vapor phase repellency and insecticidal activity of pyridinyl amides... [pmc.ncbi.nlm.nih.gov]
4. Most Effective Insect Repellent Ingredients | Deet, Picaridin ... [consumerreports.org]

To cite this document: Smolecule. [Efficacy Comparison: 2-Undecanone vs. DEET]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b560417#2-undecanone-efficacy-comparison-deet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com